

Spectroscopic Profile of 1-Allyl-3-methylimidazolium Chloride: A Technical Guide

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Compound of Interest

Compound Name: **1-Allyl-3-methylimidazolium**

Cat. No.: **B1248449**

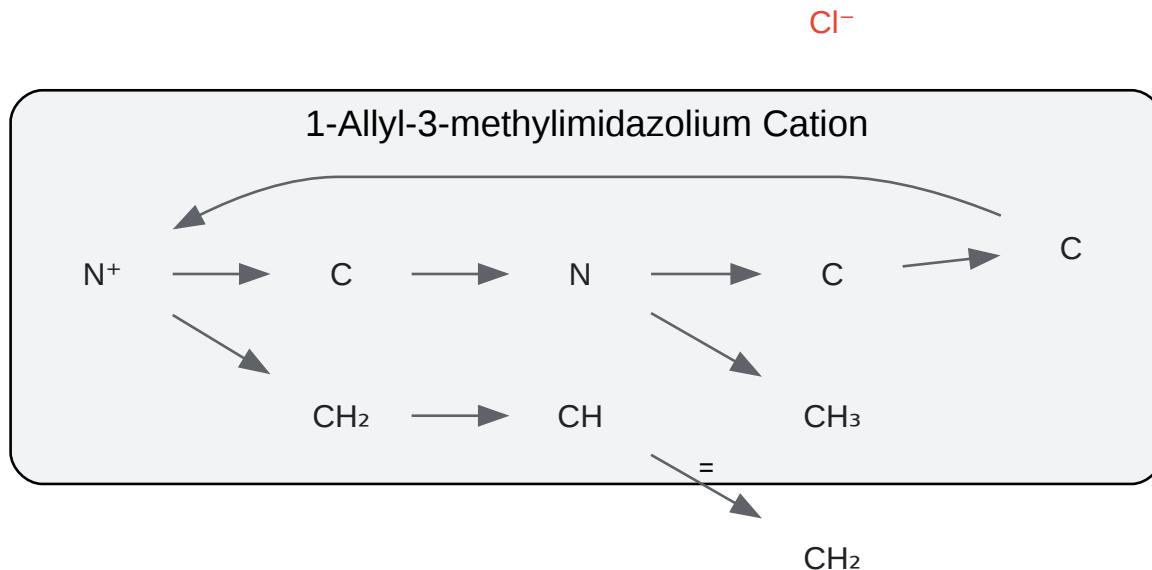
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An In-depth Analysis of NMR and FTIR Data for Researchers and Drug Development Professionals

This technical guide provides a comprehensive analysis of **1-allyl-3-methylimidazolium** chloride ([AMIM]Cl), a versatile ionic liquid with significant potential in various scientific and industrial applications, including drug development. This document details the spectroscopic characterization of [AMIM]Cl using Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy, offering valuable data for researchers and scientists.

Molecular Structure and Properties

1-Allyl-3-methylimidazolium chloride is a room-temperature ionic liquid. Its structure, consisting of an imidazolium cation and a chloride anion, is depicted below.



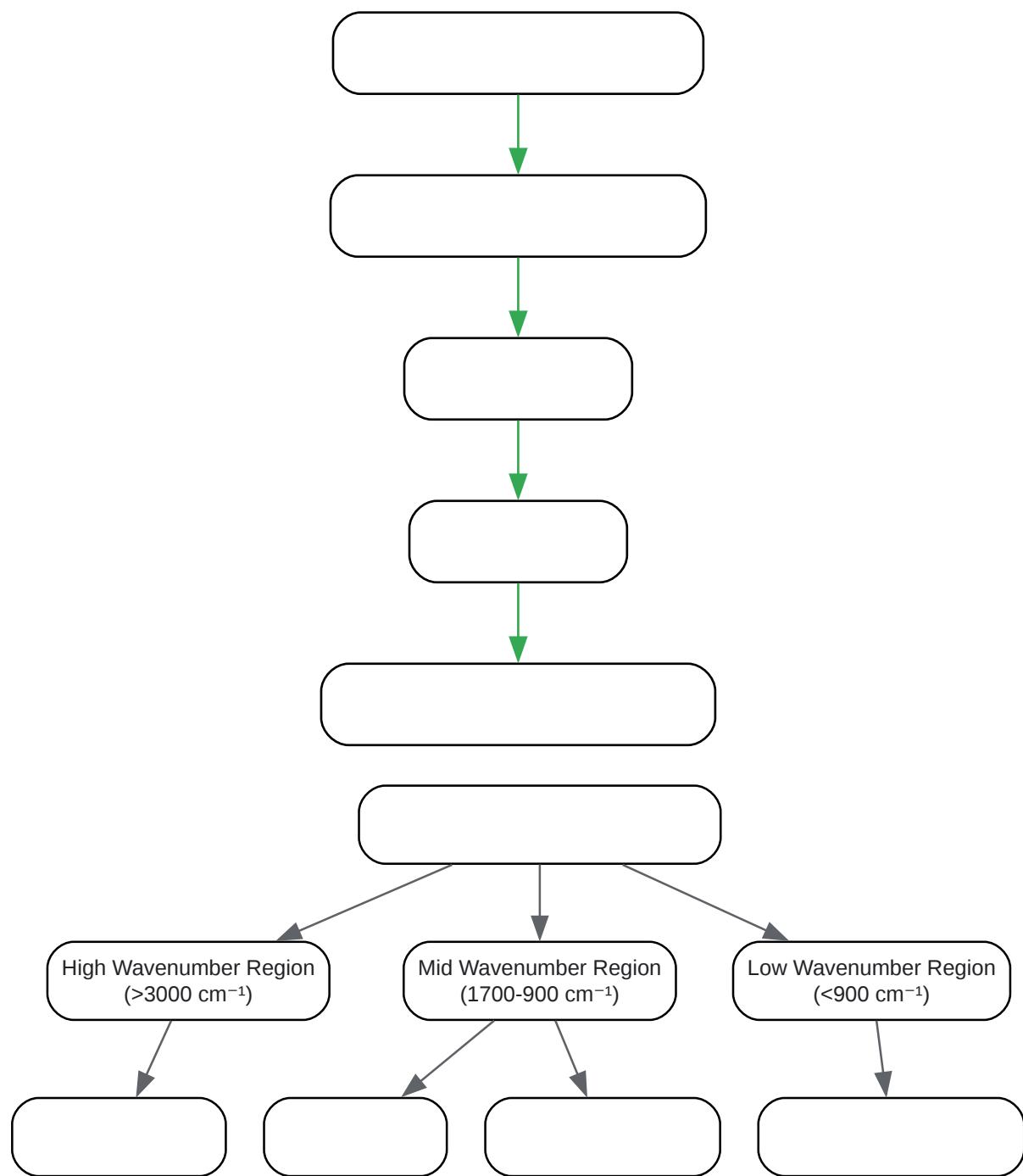
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Caption: Molecular structure of **1-allyl-3-methylimidazolium** chloride.

Experimental Protocols

Synthesis of 1-Allyl-3-methylimidazolium Chloride

1-Allyl-3-methylimidazolium chloride can be synthesized by the direct quaternization of 1-methylimidazole with allyl chloride. A typical procedure involves reacting 1-methylimidazole with a slight molar excess of allyl chloride, often without a solvent or in a solvent like acetonitrile, under controlled temperature conditions. The resulting product is then washed and dried under vacuum to yield the pure ionic liquid.



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